

A Comparative Guide to Quantitative Rapid Test Kits for Iodine Analysis

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of commercially available quantitative rapid test kits for iodine analysis, alongside the gold-standard laboratory method, iodometric titration. The information presented is intended to assist researchers, scientists, and drug development professionals in selecting the most appropriate method for their specific needs, considering factors such as analytical performance, user-friendliness, and field applicability. All data is supported by published experimental findings.

Comparison of Performance Characteristics

The performance of various quantitative rapid test kits for iodine analysis has been rigorously evaluated in several studies. The following table summarizes the key quantitative performance metrics for prominent kits, compared with the standard iodometric titration method.



Method/K it	Detection Principle	Linearity Range (mg/kg)	Limit of Detection (LOD) (mg/kg)	Limit of Quantific ation (LOQ) (mg/kg)	Intra- assay Precision (CV%)	Inter- assay Precision (CV%)
lodometric Titration	Redox Titration	Sample dependent	-	-	< 5%	< 5%
iCheck™ Iodine	Colorimetri c (Starch- lodine)	5 - 75[1]	5.7[2]	6.3[2]	0.5 - 0.9[1]	1.5 - 2.5[1]
I-Reader®	Colorimetri c (Starch- lodine)	Up to ~95[2]	Not determined	Not determined	2.1 - 4.4	-
WYD™ Iodine Checker	Colorimetri c (Starch- lodine)	10 - 80[3]	-	-	< 2% (at 50 mg/kg) [4]	-
saltPAD™	Paper- based Colorimetri c	1 - 100[5]	0[2]	0[2]	-	-
ID-ERTK™	Colorimetri c (Starch- lodine)	Up to 50[2]	Not determined	Not determined	-	-

CV: Coefficient of Variation

Experimental Protocols

Detailed methodologies are crucial for reproducing and validating analytical results. Below are the experimental protocols for the reference method of iodometric titration and a general protocol for quantitative rapid test kits based on the starch-iodine colorimetric method.

Iodometric Titration for Iodine in Salt



This method is the established reference for the quantification of iodine in salt.[6]

Principle: The iodate in the salt is reduced to iodine by potassium iodide in an acidic solution. The liberated iodine is then titrated with a standardized sodium thiosulfate solution using a starch indicator.

Reagents:

- Potassium iodide (KI), 10% solution
- Sulfuric acid (H₂SO₄), 2N solution
- Standardized sodium thiosulfate (Na₂S₂O₃) solution, 0.005 N
- Starch indicator solution, 1% (freshly prepared)
- · Distilled water

Procedure:

- Accurately weigh 10 g of the salt sample and dissolve it in 50 mL of distilled water in a conical flask.[7][8]
- Add 1 mL of 2N sulfuric acid and 5 mL of 10% potassium iodide solution. The solution will turn yellow if iodine is present.[7][8]
- Stopper the flask and keep it in the dark for 10 minutes to allow for the complete liberation of iodine.[7]
- Titrate the liberated iodine with the 0.005 N sodium thiosulfate solution until the yellow color of the iodine has almost disappeared (pale yellow).[7][8]
- Add 1-2 mL of the 1% starch solution. The solution will turn a deep blue-black color. [7][8]
- Continue the titration with sodium thiosulfate, adding it drop by drop, until the blue color completely disappears.
- Record the volume of sodium thiosulfate solution used.



• Calculate the iodine content in mg/kg (ppm) using the appropriate formula.

General Protocol for Quantitative Rapid Test Kits (Colorimetric Method)

The following is a generalized workflow for rapid test kits like the iCheck™, I-Reader®, and WYD™ Iodine Checker, which are based on the spectrophotometric measurement of the starch-iodine complex.[6][7]

Principle: Iodate in the salt sample reacts with potassium iodide in an acidic solution to form triiodide ions, which then form a blue-colored complex with starch. The intensity of the blue color, which is proportional to the iodine concentration, is measured by a portable photometer or spectrophotometer.[6]

Equipment and Reagents (typically provided in the kit):

- Portable photometer/spectrophotometer (e.g., iCheck™, I-Reader®, WYD™ Iodine Checker)
- · Reagent vials/solutions containing potassium iodide, an acidic buffer, and starch
- Syringes and needles
- Balance
- Distilled water

General Procedure:

- Sample Preparation: Accurately weigh a specified amount of the salt sample (e.g., 10 g for iCheck™) and dissolve it in a defined volume of distilled water (e.g., 50 mL).[9]
- Reagent Activation (if applicable): Some kits, like the iCheck™, may require the activation of the reagent vial by adding an additive solution.[10]
- Reaction: A specific volume of the salt solution is added to the reagent vial. The vial is then
 mixed to allow the colorimetric reaction to occur. A waiting period (e.g., 5 minutes for
 iCheck™) may be required for the color to fully develop.[10]

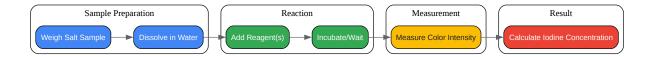


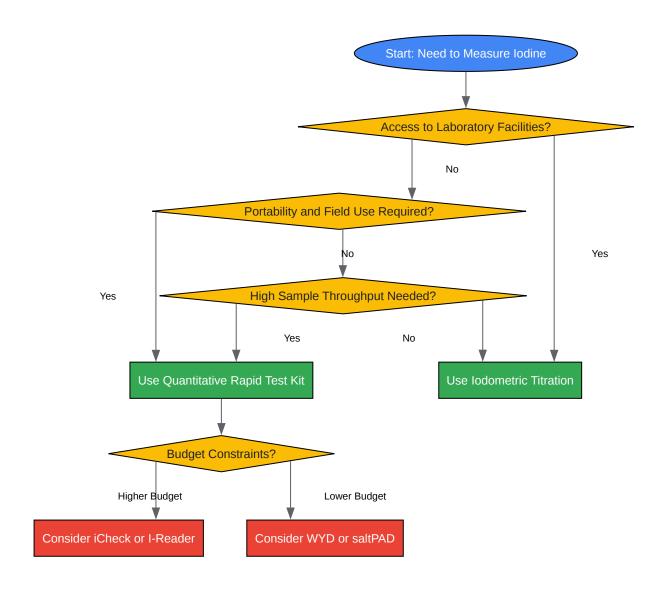
- Measurement: The reagent vial containing the colored solution is placed into the portable photometer. The device measures the absorbance of the solution and calculates the iodine concentration.
- Calculation: The reading from the device, which is often in mg/L, is then converted to mg/kg of iodine in the original salt sample, taking into account the initial weight of the salt and the volume of water used for dissolution.[10]

Visualizing the Workflow and Decision-Making Process

To further clarify the experimental process and aid in the selection of an appropriate testing method, the following diagrams have been generated using Graphviz.







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